

An In-Depth Technical Guide on the Olfactory Properties of 3-Dodecanone

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Compound of Interest

Compound Name: 3-Dodecanone

Cat. No.: B073483

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Abstract

3-Dodecanone, a long-chain aliphatic ketone, possesses distinct olfactory properties that contribute to the aroma profiles of various natural products. This technical guide provides a comprehensive overview of the current scientific understanding of **3-dodecanone's** odor profile, though a definitive human olfactory detection threshold remains to be precisely quantified in publicly available literature. This document details the common experimental protocols utilized for evaluating such compounds, explores the general signaling pathways involved in olfaction, and presents the available data in a structured format to support further research and development in sensory science and related fields.

Introduction

3-Dodecanone (CAS No. 1534-27-6), also known as ethyl nonyl ketone, is a C12 ketone with a chemical formula of $C_{12}H_{24}O$. Its presence has been noted in various natural sources, contributing to their characteristic scents. Understanding the olfactory properties of such molecules is crucial for flavor and fragrance chemistry, food science, and for professionals in drug development who may encounter sensory attributes as part of a compound's characteristics. This guide synthesizes the available information on the olfactory perception of **3-dodecanone** and outlines the scientific methodologies used to determine these properties.

Olfactory Profile of 3-Dodecanone

The scent of **3-dodecanone** is primarily characterized by its waxy and fatty notes. While specific quantitative data on its aroma profile is limited, related, shorter-chain ketones, such as 3-decanone, offer a broader sensory description which may provide some comparative insights. 3-Decanone is described as having a complex odor profile that includes waxy, fruity, citrus, orange, floral, and green notes.

Table 1: Qualitative Olfactory Profile of **3-Dodecanone** and a Related Ketone

Compound	CAS Number	Common Descriptors
3-Dodecanone	1534-27-6	Waxy, Fatty
3-Decanone	928-80-3	Waxy, Fruity, Citrus, Orange, Floral, Green

Olfactory Detection Threshold

The olfactory detection threshold is a critical quantitative measure of a compound's odor potency, representing the minimum concentration at which it can be perceived by the human sense of smell. Despite the importance of this metric, a specific, peer-reviewed human olfactory detection threshold for **3-dodecanone**, expressed in parts per billion (ppb) or similar units, is not readily available in the current scientific literature.

For context, a study on the olfactory sensitivity of CD-1 mice to a homologous series of aliphatic 2-ketones (from 2-butanone to 2-nonanone) and some of their isomers found that the mice could discriminate concentrations as low as 0.01 parts per million (ppm) from the solvent for all tested odorants.^[1] For two of the tested ketones, 2-octanone and 5-nonanone, the most sensitive mice could even detect concentrations as low as 3 parts per trillion (ppt).^[1] While this data provides valuable insight into mammalian sensitivity to aliphatic ketones, it is important to note that odor detection thresholds can vary significantly between species.

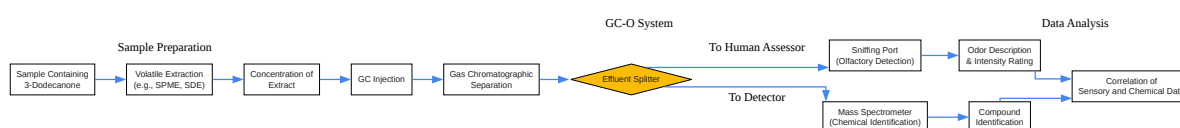
Experimental Protocols for Olfactory Analysis

The determination of olfactory properties relies on a combination of analytical techniques and sensory evaluation by human panels.

Gas Chromatography-Olfactometry (GC-O)

Gas Chromatography-Olfactometry (GC-O) is a powerful technique used to identify odor-active compounds in a sample.[2] The effluent from the gas chromatograph is split, with one portion going to a chemical detector (like a mass spectrometer for identification) and the other to a sniffing port where a trained sensory panelist assesses the odor.

Experimental Workflow for GC-O Analysis:



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A typical workflow for Gas Chromatography-Olfactometry (GC-O) analysis.

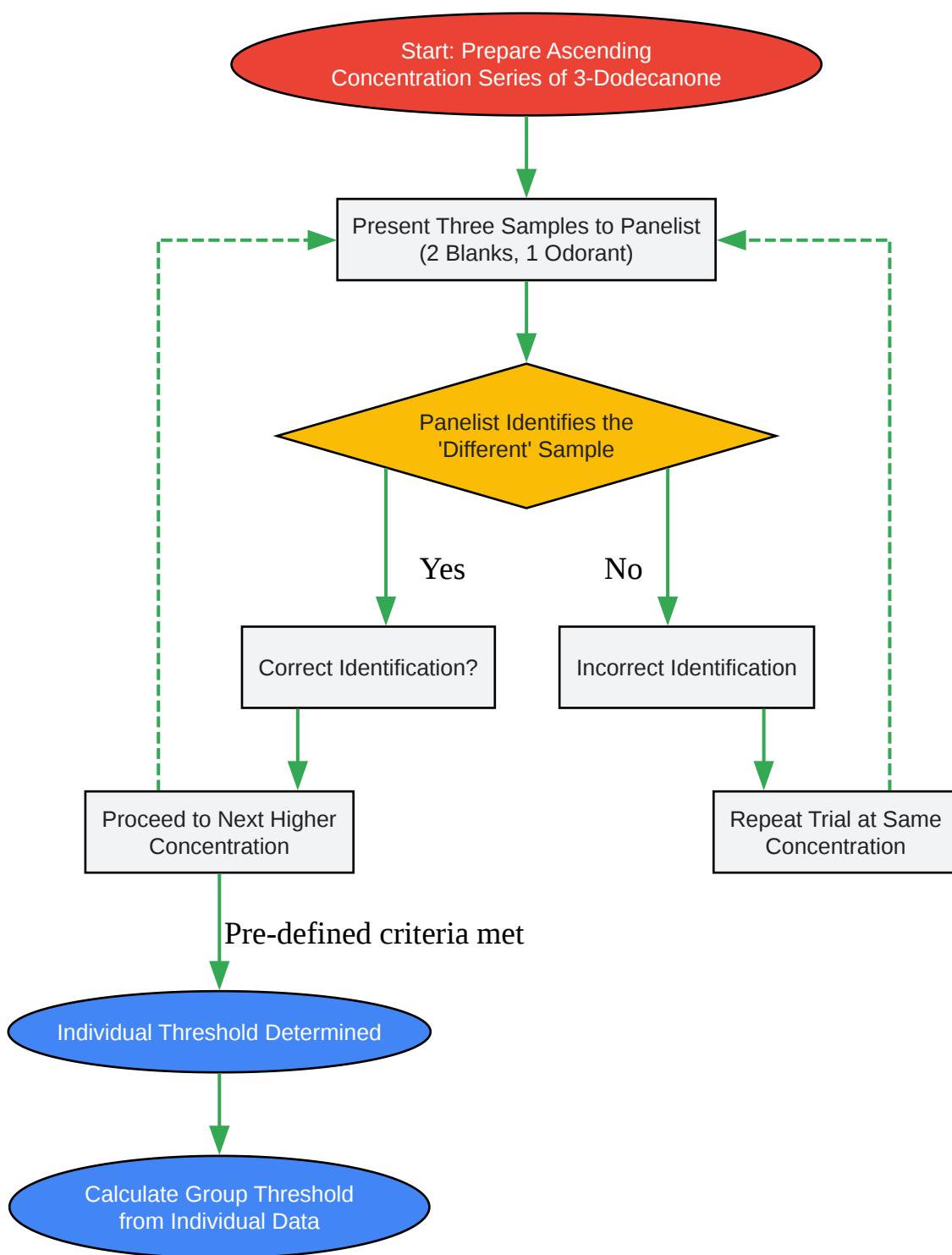
Sensory Panel Evaluation for Odor Threshold Determination

The determination of an odor detection threshold is typically performed using a trained human sensory panel. A common methodology is the three-alternative forced-choice (3-AFC) ascending concentration series method (ASTM E679).

Protocol Outline for 3-AFC Odor Threshold Determination:

- **Panelist Selection and Training:** A panel of 10-20 individuals is selected based on their olfactory acuity and trained to recognize and rate the intensity of the target odorant.
- **Sample Preparation:** A series of dilutions of **3-dodecanone** in an odor-free solvent (e.g., water, mineral oil, or air) is prepared. The concentration steps are typically logarithmic.

- **Presentation:** In each trial, three samples are presented to the panelist: two are blanks (solvent only), and one contains the diluted odorant. The order of presentation is randomized.
- **Task:** The panelist is required to identify the sample that is different from the other two.
- **Ascending Concentration:** The test begins with concentrations below the expected threshold and gradually increases.
- **Data Analysis:** The individual threshold is typically defined as the concentration at which the panelist correctly identifies the odorant in a certain percentage of trials (e.g., 50% or 75% correct, corrected for guessing). The group threshold is then calculated from the individual thresholds.



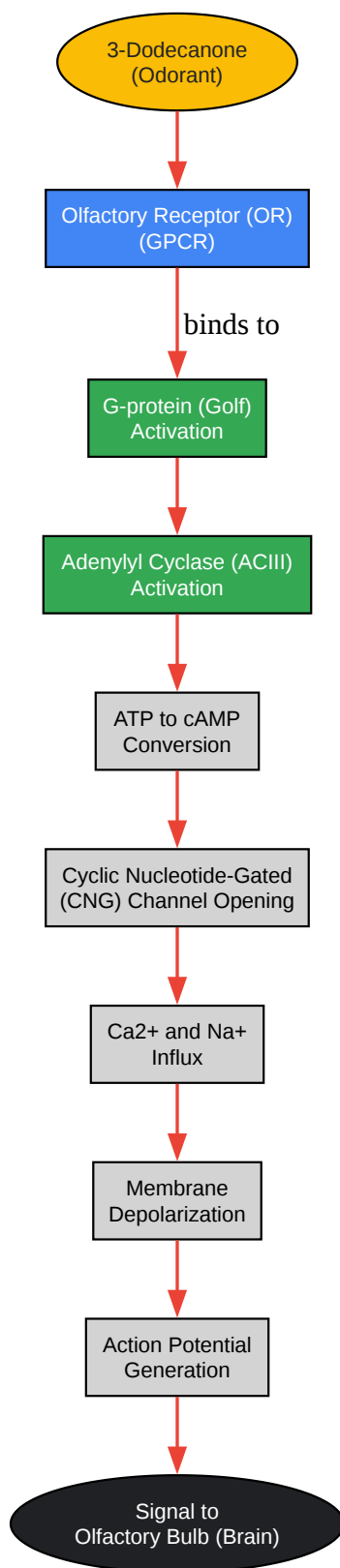
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Methodology for determining odor detection threshold using a 3-AFC design.

Olfactory Signaling Pathway

The perception of odorants like **3-dodecanone** is initiated by the interaction of the molecule with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal epithelium. These receptors are G-protein coupled receptors (GPCRs). While the specific ORs that respond to **3-dodecanone** have not been identified, the general signaling cascade is well-established.

Generalized Olfactory Signaling Pathway:



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The canonical G-protein coupled olfactory signaling cascade.

Upon binding of **3-dodecanone** to a specific OR, a conformational change in the receptor activates the associated G-protein (G α -olf). This, in turn, activates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP). The elevated cAMP levels open cyclic nucleotide-gated ion channels, causing an influx of cations (Na⁺ and Ca²⁺) and depolarization of the neuron. If this depolarization reaches a certain threshold, an action potential is generated and transmitted to the olfactory bulb of the brain, where the signal is further processed, leading to the perception of smell.

Conclusion and Future Directions

3-Dodecanone is an aliphatic ketone with a characteristic waxy and fatty odor. While its qualitative olfactory profile is partially described, a significant gap exists in the scientific literature regarding its quantitative human olfactory detection threshold. The methodologies for determining such properties, including GC-O and sensory panel analysis, are well-established and can be applied to **3-dodecanone** to generate this valuable data. Furthermore, identifying the specific olfactory receptors that respond to **3-dodecanone** would provide a deeper understanding of the molecular basis for its perception. Future research should focus on conducting rigorous sensory studies to quantify the odor and flavor thresholds of **3-dodecanone** and employing molecular biology techniques to deorphanize the olfactory receptors responsible for its detection. This knowledge will be invaluable for professionals in the flavor, fragrance, and pharmaceutical industries.

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References

- 1. academic.oup.com [academic.oup.com]
- 2. Gas Chromatography Analysis with Olfactometric Detection (GC-O) as a Useful Methodology for Chemical Characterization of Odorous Compounds - PMC [pmc.ncbi.nlm.nih.gov]
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